Solubility Profile & Characterization Strategy: 3-Methoxythiolane-3-carbonitrile

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Compound of Interest

Compound Name:	*3-Methoxythiolane-3-carbonitrile*
CAS No.:	*1448128-83-3*
Cat. No.:	*B1467150*

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Executive Summary

3-Methoxythiolane-3-carbonitrile (CAS: 1448128-83-3) is a specialized heterocyclic intermediate characterized by a tetrahydrothiophene (thiolane) core geminally substituted at the C3 position with a methoxy ether and a nitrile group.[1] This specific functionalization creates a unique "amphiphilic" solubility signature: the lipophilic thioether ring contrasts sharply with the high-dipole nitrile and hydrogen-bond-accepting methoxy group.

This guide provides a definitive solubility assessment for researchers utilizing this compound in nucleophilic substitutions, hydrolysis reactions, or medicinal chemistry scaffold synthesis. In the absence of historical handbook data for this specific CAS, this document synthesizes a predictive solubility model based on Hansen Solubility Parameters (HSP) and details a validated experimental protocol for empirical verification.

Part 1: Physicochemical Basis of Solubility

To understand the solubility behavior of **3-Methoxythiolane-3-carbonitrile**, we must deconstruct its molecular interactions.

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Structural Analysis[2][3]

- Core Scaffold: Thiolane (Saturated 5-membered sulfur ring). Inherently lipophilic and soft/polarizable due to the sulfur atom.
- Functional Group A (Nitrile, -CN): Strong dipole moment (~3.9 D). Acts as a powerful polar aprotic anchor.
- Functional Group B (Methoxy, -OCH3): Weak hydrogen bond acceptor (HBA). Adds moderate polarity but resists donation.

Predicted Hansen Solubility Parameters (HSP)

Using group contribution methods, we derive the theoretical HSP vector

to predict solvent compatibility.

Parameter	Contribution Source	Impact on Solubility
(Dispersion)	Thiolane Ring	High affinity for chlorinated solvents and aromatics.
(Polarity)	Nitrile Group	Requires solvents with moderate-to-high dielectric constants (e.g., DMSO, Acetonitrile).
(H-Bonding)	Methoxy/Nitrile	Moderate. Soluble in alcohols (donors) but poor in water (too lipophilic).

Thermodynamic Conclusion: The compound is Lipophilic-Polar. It will reject pure hydrocarbons (Hexane) due to the nitrile's polarity but will reject water due to the thiolane's hydrophobicity.

Part 2: Solubility Profile (Tiered Classification)

The following data categorizes solvent suitability for synthesis (high solubility) versus purification/precipitation (low solubility).

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Table 1: Predicted Solubility Matrix

Based on "Like Dissolves Like" interactions and calculated LogP (~0.5 - 1.2).

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Solvent Class	Representative Solvents	Solubility Prediction	Mechanistic Rationale
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Perfect match for the "soft" polarizability of sulfur and the dipole of the nitrile. Primary choice for extraction.
Polar Aprotic	DMSO, DMF, Acetonitrile	Excellent (>100 mg/mL)	Dipole-dipole interactions stabilize the nitrile group. Ideal for nucleophilic substitution reactions.
Alcohols	Methanol, Ethanol, IPA	Good (50-100 mg/mL)	The solvent donates H-bonds to the nitrile/methoxy acceptors. Solubility decreases as alcohol chain length increases.
Ethers/Esters	THF, Ethyl Acetate	Moderate to Good	General compatibility. THF is preferred for organometallic reactions involving this scaffold.
Aromatics	Toluene, Xylene	Moderate	Soluble at elevated temperatures; likely partial solubility at RT.
Aliphatic	Hexane, Heptane, Cyclohexane	Poor / Insoluble	The high polarity of the nitrile group causes phase separation. Ideal for precipitation/crystallization.

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Aqueous	Water, Brine	Low (<10 mg/mL)	The hydrophobic thiolane ring dominates. Useful for aqueous workup (compound stays in organic layer).

Part 3: Experimental Determination Protocols

As a Senior Application Scientist, I recommend validating the theoretical profile using the following "Self-Validating" protocols. These are designed to minimize compound waste while ensuring data integrity.

Protocol A: Visual Solubility Screening (Tier 1)

Use this for rapid solvent selection during reaction optimization.

Materials: 10 mg of **3-Methoxythiolane-3-carbonitrile** per vial; 5 representative solvents.
Workflow:

- Place 10 mg of compound into a clear GC vial.
- Add 100 µL of solvent (Target: 100 mg/mL).
- Vortex for 30 seconds.
- Observation: Clear solution = Soluble. Turbid/Solid = Proceed to Step 5.
- Add 900 µL of solvent (Target: 10 mg/mL).
- Vortex and sonicate for 5 minutes.
- Observation: Clear = Moderately Soluble. Turbid = Insoluble.

Protocol B: Quantitative Saturation Method (HPLC)

Use this for precise formulation or crystallization design.

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Methodology:

- Saturation: Add excess compound to 2 mL of solvent in a sealed vial.
- Equilibration: Shake at constant temperature (25°C) for 24 hours.
- Filtration: Filter supernatant through a 0.22 µm PTFE syringe filter (Note: Do not use Nylon, as nitriles can bind).
- Quantification: Analyze via HPLC-UV (210 nm) or LC-MS.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm.
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
- Gradient: 10% B to 90% B over 10 minutes.
- Rationale: The nitrile group requires a polar organic modifier (ACN) to elute; Formic acid ensures sharp peak shape by suppressing any potential interactions with silanols.

Part 4: Visualization of Solubility Logic

The following diagram illustrates the decision logic for solvent selection based on the compound's functional groups.

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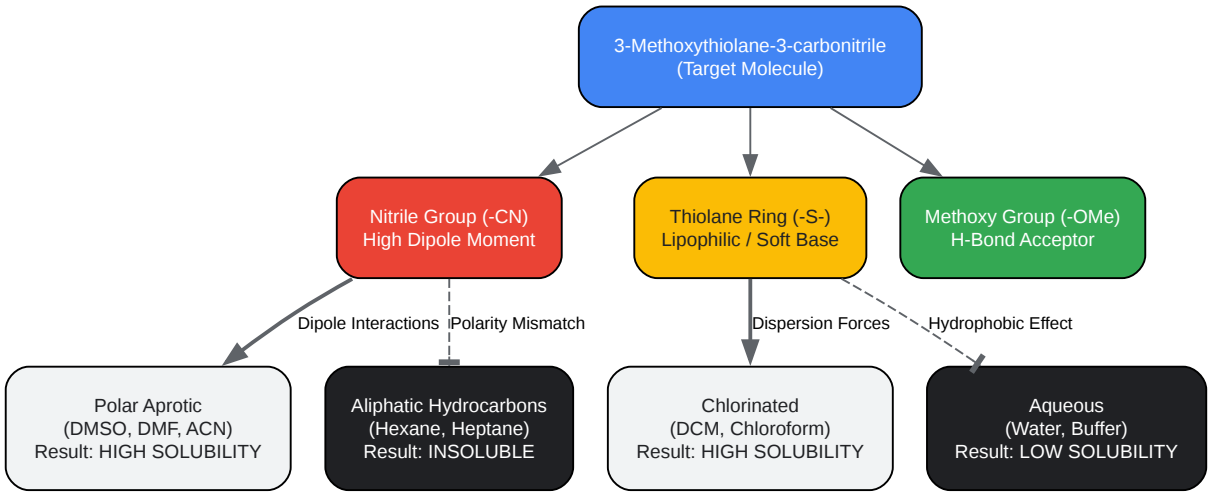

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Figure 1: Structural Activity Relationship (SAR) map defining solvent compatibility based on functional group interactions.

Part 5: Application in Synthesis & Extraction

Reaction Solvent Selection

For nucleophilic substitution reactions where **3-Methoxythiolane-3-carbonitrile** is the electrophile (or substrate):

- Recommended:Acetonitrile or THF. These dissolve the compound completely and allow for easy workup.
- Avoid:Ethanol/Methanol if using strong nucleophiles that might undergo solvolysis or transesterification, although the methoxy ether is generally stable.

Workup Strategy (Extraction)

Due to the predicted "Low" water solubility and "High" DCM solubility:

- Quench reaction with water/brine.

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- Extract with DCM (Dichloromethane) or Ethyl Acetate. The compound will partition quantitatively into the organic phase.
- Wash organic phase with brine to remove trace water.
- Dry over Na_2SO_4 (Sodium Sulfate).

References

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Sources

- 1. 1448128-83-3|3-Methoxythiolane-3-carbonitrile|BLD Pharm [bldpharm.com]
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